

Prosulfocarb: A Technical Guide to its Molecular Structure, Properties, and Mechanism of Action

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Prosulfocarb*

Cat. No.: *B1679731*

[Get Quote](#)

Prosulfocarb is a selective thiocarbamate herbicide utilized for the pre-emergence and early post-emergence control of annual grasses and various broadleaf weeds.^[1] Primarily applied in the cultivation of cereals like wheat and barley, as well as in potato and onion crops, it functions by disrupting lipid synthesis in susceptible plants.^[1] This guide provides a detailed overview of its chemical structure, physicochemical properties, and the biochemical pathways it inhibits.

Molecular Structure and Chemical Formula

Prosulfocarb is chemically identified as S-benzyl N,N-dipropylcarbamothioate.^[2] It is a monothiocarbamic ester characterized by two propyl groups attached to the nitrogen atom and a benzyl group linked to the sulfur atom.^[2]

The chemical and molecular properties of **Prosulfocarb** are summarized below.

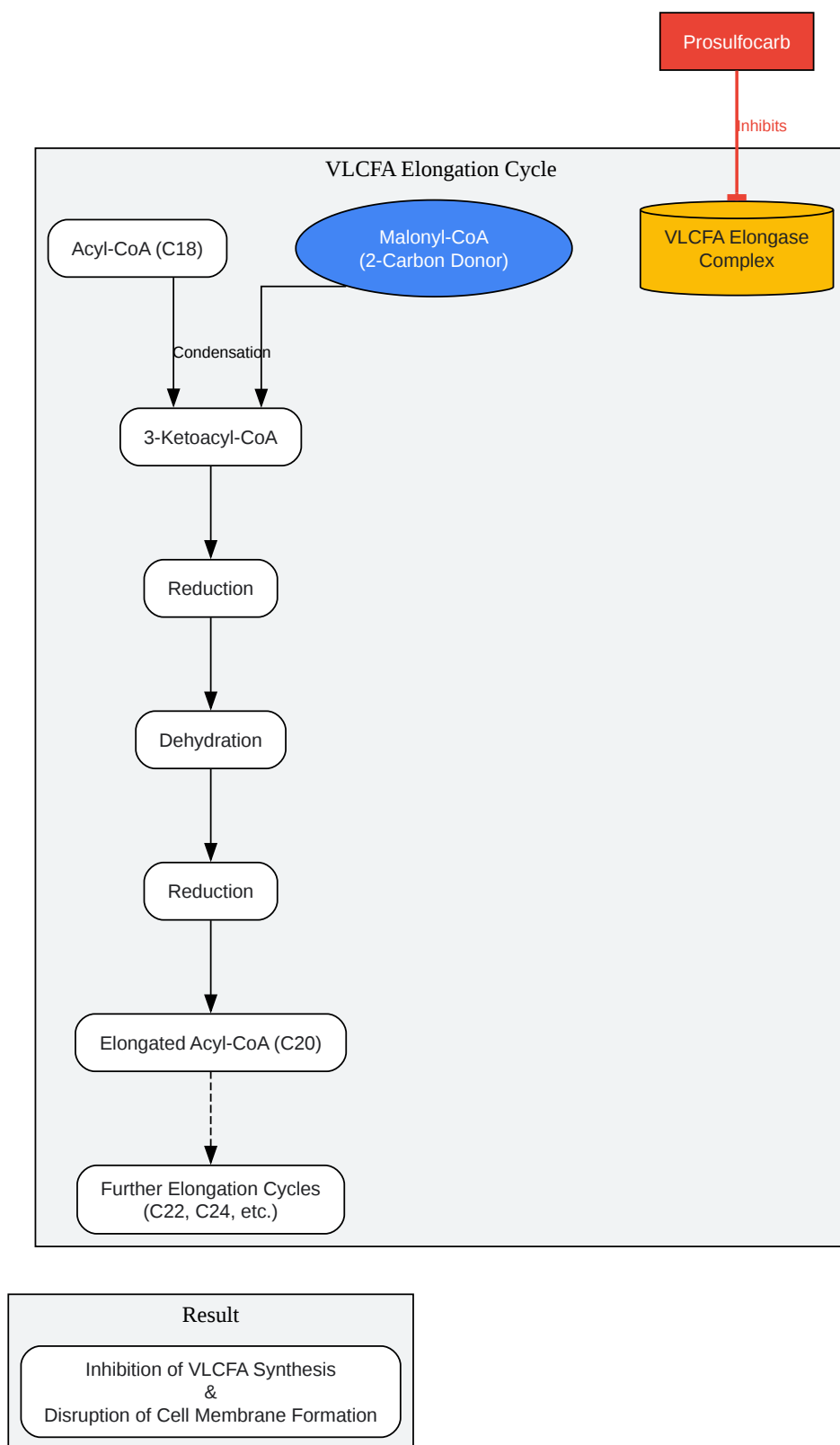
Property	Value	Citation(s)
Chemical Formula	C ₁₄ H ₂₁ NOS	[2]
Molecular Weight	251.39 g/mol	
CAS Number	52888-80-9	
IUPAC Name	S-benzyl N,N-dipropylcarbamothioate	
Appearance	Light yellow to amber liquid	
Melting Point	-10 °C	
Boiling Point	248 °C	
Water Solubility	200 ppm	
Vapor Pressure	1.2 x 10 ⁻⁵ mmHg at 25°C	
SMILES String	CCCN(CCC)C(=O)SCc1ccccc1	
InChI Key	NQLVQOSNDJXLKG-UHFFFAOYSA-N	

Mechanism of Action: Inhibition of Lipid Synthesis

Prosulfocarb's herbicidal activity stems from its role as a lipid synthesis inhibitor. Specifically, it targets the biosynthesis of very-long-chain fatty acids (VLCFAs), which are fatty acids with chain lengths of more than 18 carbon atoms. These VLCFAs are essential components of plant cell membranes, waxes, and suberin, which are critical for cell division, cuticle formation, and overall growth.

The mechanism involves the inhibition of the VLCFA elongase (VLCFAE) enzyme complex. This enzyme system catalyzes the sequential addition of two-carbon units to an acyl-CoA substrate, progressively increasing the fatty acid chain length. By blocking this process, **Prosulfocarb** prevents the formation of VLCFAs, leading to a failure in cell membrane development and ultimately causing the death of the weed seedling before it can emerge from

the soil. This mode of action is distinct from that of ACCase-inhibiting herbicides, which block an earlier step in fatty acid synthesis.



[Click to download full resolution via product page](#)

Caption: Mechanism of **Prosulfocarb** action on Very-Long-Chain Fatty Acid (VLCFA) synthesis.

Experimental Protocols

Synthesis of Prosulfocarb

Several methods for the synthesis of **Prosulfocarb** have been patented. A common industrial approach avoids a one-step process, which can lead to undesirable side-reactions between benzylchloride and the amine, instead opting for a two-step process.

Method 1: Synthesis via Carbonoxysulfide This method is designed to control the reaction and maximize yield.

- **Preparation of Di-n-propylamine Solution:** A mixture of di-n-propylamine and water is prepared in a reactor.
- **Addition of Carbonoxysulfide (COS):** Gaseous carbonoxysulfide is continuously added to the stirred aqueous di-n-propylamine mixture over a period of approximately 100 minutes at a controlled temperature of 5-15°C.
- **Delayed Addition of Benzylchloride:** The continuous addition of benzylchloride to the reaction mixture is initiated only after approximately 30-60% of the total required carbonoxysulfide has been added.
- **pH Control:** The addition of benzylchloride is performed under pH control, maintained by the addition of sodium hydroxide.
- **Purification:** The crude product is purified via steam-stripping under reduced pressure to achieve an assay of over 99%.

Method 2: Synthesis from Phosgene An alternative synthesis route involves the use of phosgene.

- **Reaction of Dipropylamine with Phosgene:** Dipropylamine is reacted with phosgene, resulting in the substitution of one chlorine atom on the phosgene molecule by the amine.

- **Reaction with Benzyl Mercaptan:** The intermediate product is then combined with benzyl mercaptan, which substitutes the remaining chlorine atom.
- **Alternative Order:** The synthesis is also possible by first reacting benzyl mercaptan with phosgene, followed by the addition of dipropylamine.

Analytical Determination

The quantification of **Prosulfocarb** in various matrices is typically performed using chromatographic techniques such as Gas Chromatography (GC) or High-Performance Liquid Chromatography (HPLC).

Method: Gas Chromatography-Mass Spectrometry (GC-MS) for Potato Flour Samples This method provides a framework for the direct determination of **Prosulfocarb** in a solid food matrix.

- **Standard Preparation:** A stock solution of **Prosulfocarb** (e.g., ~3110 mg/kg) is prepared in methanol. Working standard solutions are created by diluting this stock solution.
- **Sample Preparation:** A known weight of the potato flour sample is spiked with a known concentration of **Prosulfocarb** standard solution for validation purposes. An appropriate extraction and clean-up procedure, such as QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe), is typically employed to isolate the analyte from the matrix.
- **GC-MS Analysis:** The prepared sample extract is injected into the GC-MS system.
 - **Column:** HP-5MS column is suitable for separation.
 - **Oven Program:** An optimized temperature program is required to achieve separation within a reasonable time (e.g., 10 minutes).
 - **Detection:** A mass selective detector (MS) is used for identification and quantification.
- **Validation:** The method's analytical performance is validated by determining the Limit of Detection (LOD), Limit of Quantification (LOQ), linear working range, and relative standard deviation (%RSD). For **Prosulfocarb** in potato flour, reported values are:
 - LOD: 0.54 mg/kg

- LOQ: 1.80 mg/kg
- Linear Range: 2.4-96.6 mg/kg
- %RSD: 7.7%

Method: High-Performance Liquid Chromatography with Diode-Array Detection (HPLC-DAD)

This method is suitable for analyzing **Prosulfocarb** in aqueous samples.

- Sample Pre-treatment: Water samples are first filtered to remove particulate matter. Solid-phase extraction (SPE) with C18 cartridges is used to concentrate the analyte and clean up the sample.
- HPLC System:
 - Column: A reverse-phase C18 column is used for separation.
 - Mobile Phase: A gradient elution using a mixture of acetonitrile and an aqueous solution of a weak acid (e.g., phosphoric acid or formic acid for MS compatibility) is employed.
 - Detection: A Diode-Array Detector (DAD) is set to a specific wavelength (e.g., 220 nm) for detection and quantification.
- Confirmation: To confirm the identity of the detected compound, the analysis can be repeated on a second column with different polarity, such as a cyano (CN) column.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. CN108997181B - Prosulfocarb and synthesis method thereof - Google Patents [patents.google.com]
- 2. Prosulfocarb - Wikipedia [en.wikipedia.org]

- To cite this document: BenchChem. [Prosulfocarb: A Technical Guide to its Molecular Structure, Properties, and Mechanism of Action]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1679731#prosulfocarb-molecular-structure-and-chemical-formula>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com